

# Essential Safety and Logistics for Handling 1-Butylcyclohexanol

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## Compound of Interest

Compound Name: **1-Butylcyclohexanol**

Cat. No.: **B1329816**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential guidance for the safe handling and disposal of **1-Butylcyclohexanol**, outlining the necessary personal protective equipment (PPE), operational procedures, and disposal plans to minimize risk and ensure a safe working environment.

## Hazard Identification and Chemical Properties

**1-Butylcyclohexanol** is a chemical that presents several hazards. It is harmful if swallowed or inhaled and causes skin and eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) It may also cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Understanding its physical and chemical properties is crucial for safe handling.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	156.27 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Boiling Point	210.9°C at 760 mmHg	<a href="#">[4]</a>
Flash Point	84.6°C	<a href="#">[4]</a>
Density	0.906 g/cm <sup>3</sup>	<a href="#">[4]</a>

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Butylcyclohexanol** to prevent exposure.

PPE Category	Specifications	Rationale
Eye Protection	Chemical safety goggles or a face shield conforming to EN166 or NIOSH standards.[2] [7]	Protects against splashes and eye irritation.[3][8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use. [2][7]	Prevents skin contact and irritation.[1][2]
Body Protection	A flame-retardant lab coat or a complete suit protecting against chemicals.[2][7]	Protects skin from accidental splashes and contact.
Respiratory Protection	Use in a well-ventilated area, such as a fume hood. If ventilation is inadequate, a respirator with an appropriate filter (e.g., type P95 or ABEK-P2) may be necessary.[2][7]	Prevents inhalation, which can be harmful and cause respiratory irritation.[1][2][3]

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for minimizing the risks associated with **1-Butylcyclohexanol**.

### 1. Preparation and Engineering Controls:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[9]
- Work in a well-ventilated area, preferably within a chemical fume hood.[2][7]
- Before handling, wash hands thoroughly.[2]

## 2. Handling the Chemical:

- Avoid contact with skin, eyes, and clothing.[2][3][10]
- Avoid breathing vapors or dust.[2][3]
- Do not eat, drink, or smoke in the handling area.[3][11]
- Keep the container tightly closed when not in use.[2][3]

## 3. Storage:

- Store in a cool, dry, and well-ventilated place.[2][3][7]
- Keep containers tightly closed.[3][9]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3][7][9]

## 4. Spill Management:

- In case of a spill, evacuate the area if necessary.[7]
- Remove all sources of ignition.[7]
- Ventilate the area.[7]
- Absorb the spill with an inert, non-combustible material like sand or vermiculite.[7]
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal. [2][7]

## Disposal Plan: Step-by-Step Procedures

Proper disposal of **1-Butylcyclohexanol** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Collection:

- Collect waste **1-Butylcyclohexanol** and any contaminated materials (e.g., gloves, paper towels) in a designated, properly labeled, and sealed hazardous waste container.[2][7]
- The container must be compatible with flammable organic liquids.[7]
- Do not mix with incompatible wastes.[7]

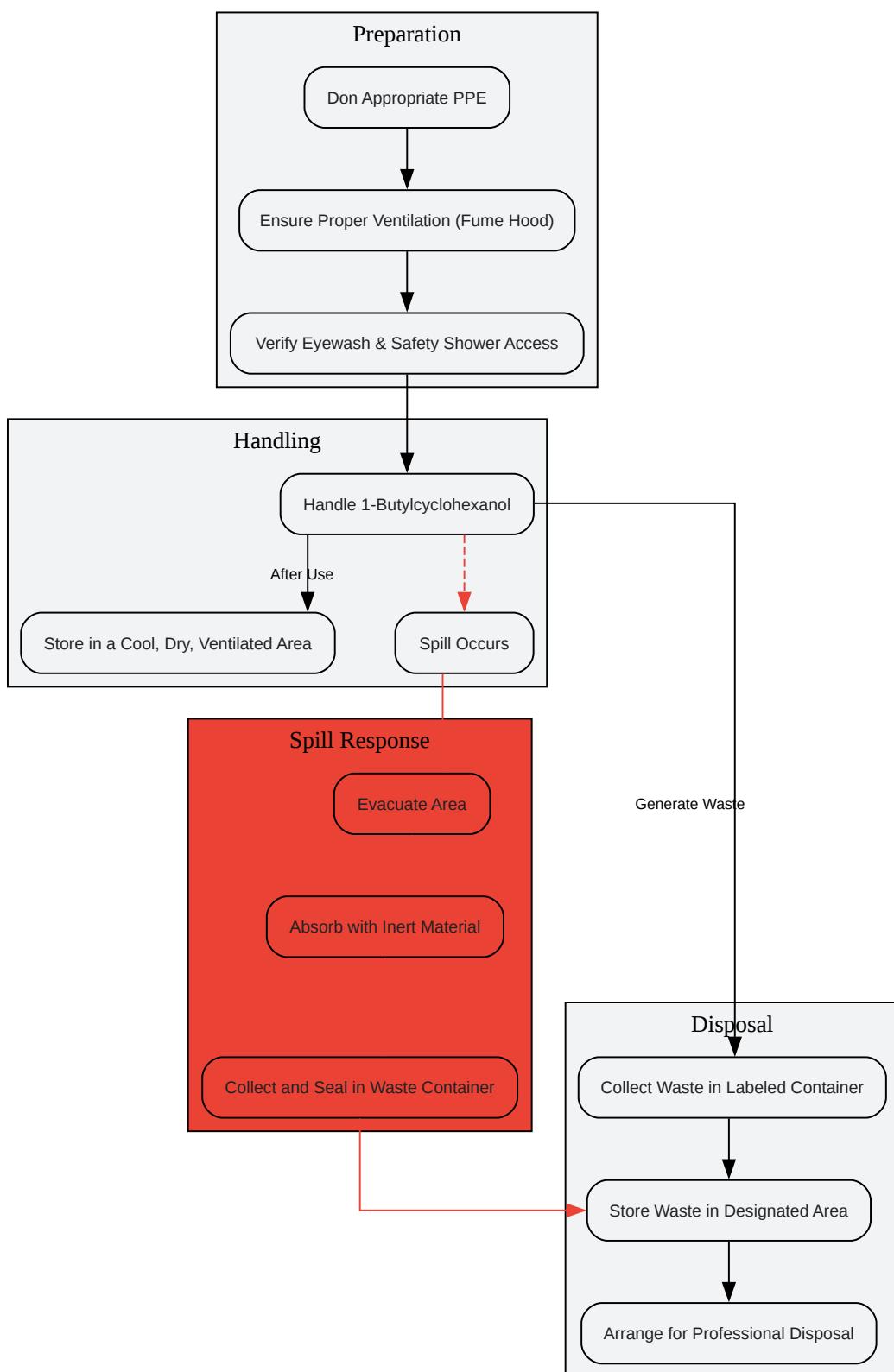
## 2. Waste Storage:

- Store the hazardous waste container in a designated, cool, dry, and well-ventilated area away from ignition sources.[7]

## 3. Professional Disposal:

- Arrange for pickup and disposal by contacting your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[2][7]
- Provide detailed information about the waste composition and any known hazards.[7]

# Workflow for Safe Handling of **1-Butylcyclohexanol**

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Caption: Workflow for the safe handling and disposal of **1-Butylcyclohexanol**.

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